

Technical Guide: Toxicity and Safety Profile of Chlorophenyl Aminopyrazoles

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-1H-pyrazol-5-amine

CAS No.: 14678-97-8

Cat. No.: B1610446

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Executive Summary

Chlorophenyl aminopyrazoles represent a privileged scaffold in both pharmaceutical development (e.g., COX-2 inhibitors like Celecoxib) and agrochemical synthesis (e.g., phenylpyrazole insecticides like Fipronil). While their structural versatility allows for high-affinity binding to diverse biological targets, this same property necessitates a rigorous safety protocol.

This guide analyzes the toxicological mechanisms, Safety Data Sheet (SDS) critical control points, and handling workflows for this chemical class, with a specific focus on the common intermediate 5-amino-1-(4-chlorophenyl)-1H-pyrazole-4-carbonitrile (CAS: 51516-67-7).

Chemical Identity & Structural Significance[1]

The chlorophenyl aminopyrazole core consists of a pyrazole ring substituted with an amino group (usually at position 5) and a 4-chlorophenyl ring (usually at position 1).

- **Lipophilicity:** The chlorine atom on the phenyl ring significantly increases lipophilicity, enhancing membrane permeability and blood-brain barrier (BBB) penetration.
- **Bioactivity:** This scaffold mimics the bio-isosteric properties required to fit into hydrophobic pockets of enzymes (e.g., COX-2) or ion channels (e.g., GABA receptors).

Property	Representative Data (CAS 51516-67-7)
Molecular Formula	C ₁₀ H ₇ ClN ₄
Molecular Weight	218.64 g/mol
Physical State	Solid (White to yellow/amber powder)
Melting Point	169–173 °C
Solubility	Low in water; soluble in DMSO, Methanol

Toxicological Mechanism of Action[3][4]

To handle these compounds safely, one must understand why they are toxic. The toxicity profile is bifurcated based on the target organism, but the fundamental interaction involves neurological and mitochondrial disruption.

Primary Mechanism: GABA-Gated Chloride Channel Blockade

In agrochemical applications, this scaffold is designed to block GABA-gated chloride channels. While mammalian receptors have lower affinity than insect receptors (selectivity ratio >500:1), high-dose exposure in humans can still trigger neurotoxicity.

- Action: The compound binds to the pore of the GABA receptor.
- Result: Prevents Cl⁻ influx

Neuronal depolarization

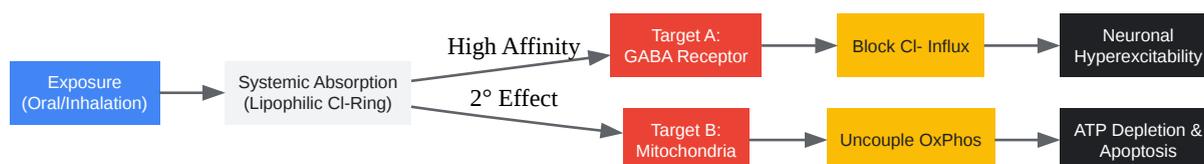
Hyperexcitability (Tremors, Convulsions).

Secondary Mechanism: Mitochondrial Dysregulation

Recent studies on phenylpyrazole derivatives indicate cytotoxicity in human epithelial cells (e.g., Caco-2 models). The compounds can disrupt the mitochondrial respiratory chain, leading to ATP depletion and subsequent apoptosis.

Visualization: Toxicity Pathway

The following diagram illustrates the cascade from exposure to cellular toxicity.



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Figure 1: Dual-pathway toxicity mechanism showing neurological and mitochondrial impact.

SDS Critical Analysis & Hazard Classification

Standard Safety Data Sheets often list codes without context. Below is the "Application Scientist" interpretation of the hazards for 5-amino-1-(4-chlorophenyl)-1H-pyrazole-4-carbonitrile.

GHS Classification & H-Statements

GHS Classification	H-Code	Hazard Statement	Technical Implication
Acute Tox. 4 (Oral)	H302	Harmful if swallowed	LD50 (Rat) often <2000 mg/kg. Avoid hand-to-mouth transfer strictly.
Acute Tox. 4 (Dermal)	H312	Harmful in contact with skin	Lipophilicity allows transdermal absorption. Standard latex gloves are insufficient.
Skin/Eye Irrit. 2	H315/H319	Causes skin/serious eye irritation	The amino group is basic; the nitrile is reactive. Dust causes mechanical and chemical irritation.
STOT SE 3	H335	May cause respiratory irritation	Inhalation of dust triggers mucosal inflammation.
Aquatic Acute 1	H400/H410	Very toxic to aquatic life	Critical: Do not wash down sink. Requires specific organic waste incineration.

Personal Protective Equipment (PPE) Strategy

- **Gloves:** Nitrile (minimum 0.11mm thickness) is required. The chlorophenyl ring increases permeation through latex. For synthesis involving solvents (DCM, THF), use Silver Shield/4H laminates.
- **Respiratory:** A standard surgical mask is useless. Use N95 (US) or P2 (EU) particulate respirators for weighing solids. If heating/refluxing, use a half-mask with ABEK1 filters to catch organic vapors and potential amine byproducts.

Handling & Synthesis Protocols

As a senior scientist, I recommend treating the synthesis of these compounds with higher caution than the final purified product, particularly due to the use of aryl hydrazines as precursors.

Synthesis Safety Workflow

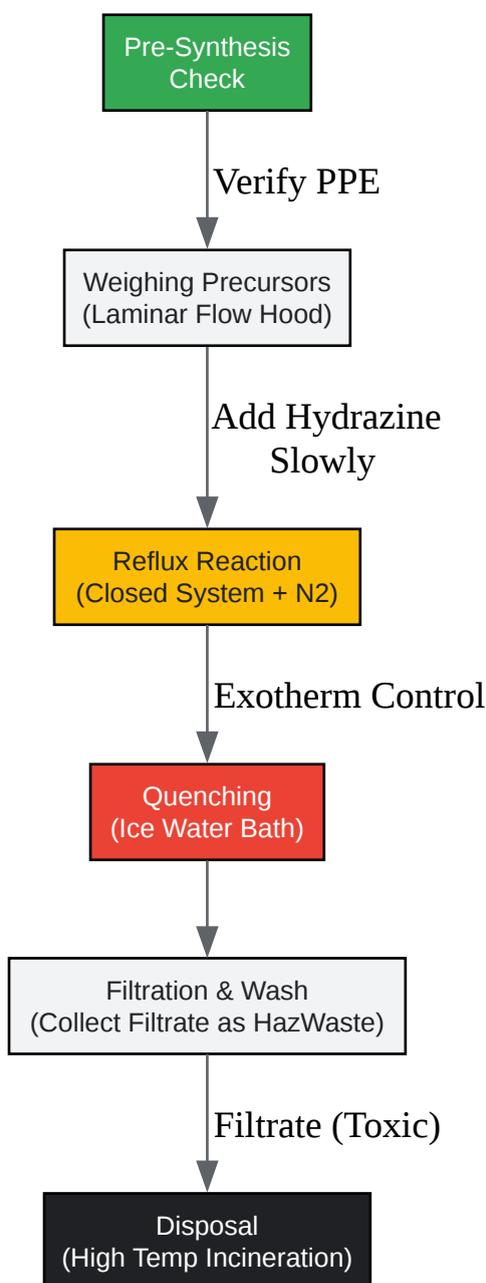
The standard synthesis involves reacting 4-chlorophenylhydrazine with ethoxymethylene malononitrile.

- Risk: 4-chlorophenylhydrazine is a potent sensitizer and potential carcinogen.
- Control: The reaction is exothermic. Hydrazines must be added slowly to the nitrile solution, not the reverse, to control heat generation.

Spillage & Decontamination Protocol

- Isolate: Evacuate the immediate 3-meter radius.
- PPE Up: Don double nitrile gloves and P2 respirator.
- Neutralize: Do not use water immediately (spreads the lipophilic powder). Cover with vermiculite or sand.
- Clean: Sweep into a hazardous waste container. Wash the surface with 10% sodium hypochlorite (bleach) to oxidize residual hydrazine/pyrazole traces, followed by ethanol.

Visualization: Safe Synthesis Workflow



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Figure 2: Step-by-step safety workflow for synthesizing chlorophenyl aminopyrazoles.

Environmental Impact

Researchers often overlook the "End of Life" for their chemical samples. Chlorophenyl aminopyrazoles are persistent organic pollutants (POPs) candidates in some contexts due to the halogenated ring.

- Aquatic Toxicity: These compounds are highly toxic to fish and invertebrates (LC50 < 1 mg/L). The mechanism is the same as in insects (GABA block).
- Disposal Mandate: Under no circumstances should mother liquors or aqueous washes be poured down the drain. All liquid waste must be segregated into "Halogenated Organic Waste" streams for high-temperature incineration (>1100°C) to prevent the formation of dioxins.

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Sources

- [1. Phenylpyrazole insecticides - Wikipedia \[en.wikipedia.org\]](#)
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